

Application Notes and Protocols: Grignard Synthesis of Diallyldiphenylsilane

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Compound of Interest

Compound Name: *Diallyldiphenylsilane*

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Introduction

Diallyldiphenylsilane is a valuable organosilicon compound utilized as a monomer and intermediate in the synthesis of polymers and other complex organosilicon structures. Its synthesis is most commonly achieved via a Grignard reaction, a robust and versatile method for forming carbon-carbon and carbon-heteroatom bonds. This protocol details the reaction between dichlorodiphenylsilane and allylmagnesium bromide, a Grignard reagent, to produce **diallyldiphenylsilane**. The procedure involves two primary stages: the formation of the allylmagnesium bromide Grignard reagent and its subsequent reaction with the dichlorodiphenylsilane precursor.

Reaction Scheme

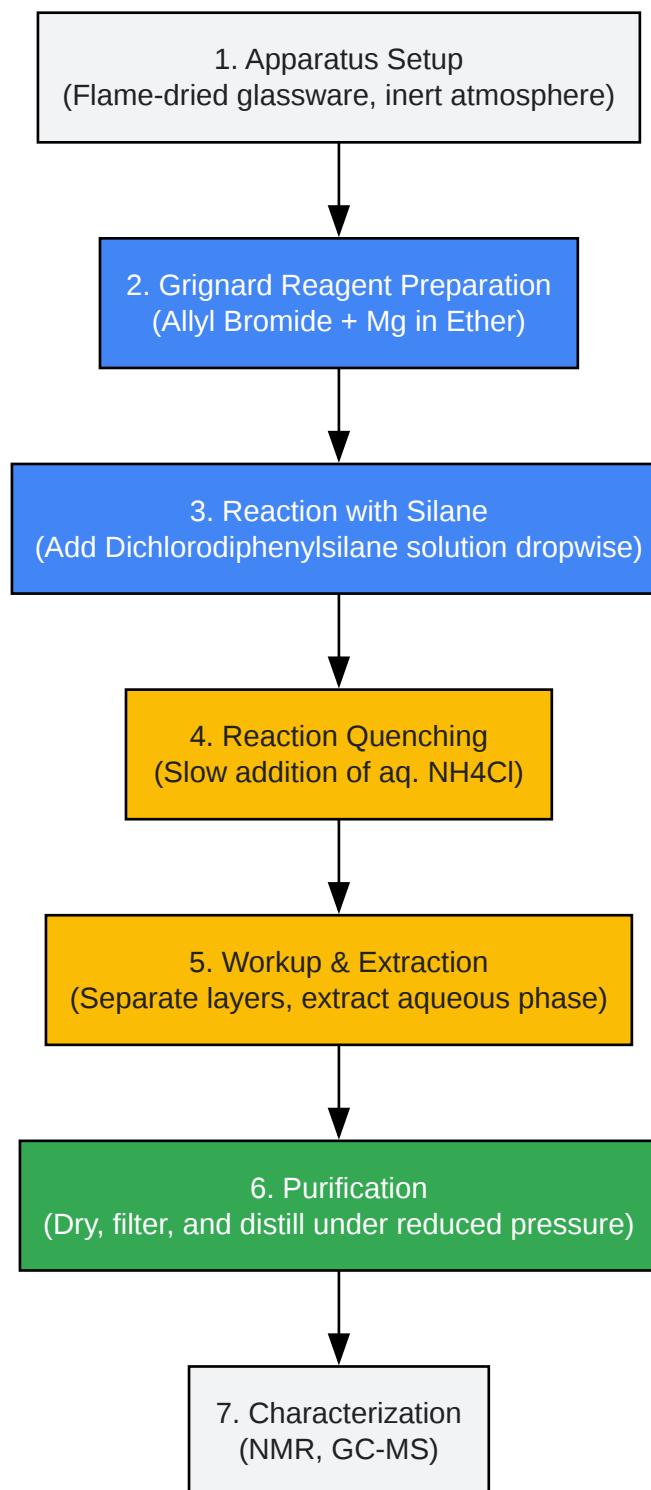
- Step 1: Formation of Allylmagnesium Bromide $\text{CH}_2=\text{CHCH}_2\text{Br} + \text{Mg} \rightarrow \text{CH}_2=\text{CHCH}_2\text{MgBr}$
- Step 2: Synthesis of **Diallyldiphenylsilane** $2 \text{CH}_2=\text{CHCH}_2\text{MgBr} + (\text{C}_6\text{H}_5)_2\text{SiCl}_2 \rightarrow (\text{CH}_2=\text{CHCH}_2)_2(\text{C}_6\text{H}_5)_2\text{Si} + 2 \text{MgBrCl}$

Experimental Data

The following table summarizes the key quantitative data for the synthesis of **diallyldiphenylsilane**.

Parameter	Value	Reference
Reactants		
Dichlorodiphenylsilane	1.0 equiv.	Calculated
Allyl Bromide	2.2 equiv.	[1]
Magnesium Turnings	2.2 equiv.	[1]
Anhydrous Diethyl Ether	Solvent	[2]
Product		
Molecular Formula	C ₁₈ H ₂₀ Si	[3]
Molecular Weight	264.4 g/mol	[3]
Theoretical Yield	Calculated based on starting materials	
Expected Yield	~85-90%	[2]
Appearance	Colorless Oil	General Knowledge
Boiling Point	86.5 °C / 10 Torr (analogous compound)	[2]
¹ H NMR Data (CDCl ₃)	[3]	
Phenyl Protons (m)	δ ~7.3-7.6 ppm	[4]
Allyl CH=CH ₂ (m)	δ ~5.8 ppm	General Knowledge
Allyl CH=CH ₂ (m)	δ ~4.9 ppm	General Knowledge
Allyl Si-CH ₂ (d)	δ ~2.0 ppm	General Knowledge

Experimental Workflow Diagram



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Caption: Workflow for the Grignard Synthesis of **Diallyldiphenylsilane**.

Detailed Experimental Protocol

Materials and Equipment:

- Three-necked round-bottomed flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Mechanical or magnetic stirrer
- Heating mantle
- Inert gas line (Nitrogen or Argon)
- Standard glassware for workup and distillation
- Dichlorodiphenylsilane
- Magnesium turnings
- Allyl bromide (distilled before use)[\[1\]](#)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Saturated aqueous sodium chloride (Brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Iodine crystal (for initiation, if necessary)[\[5\]](#)

Procedure:**Part 1: Preparation of Allylmagnesium Bromide Grignard Reagent[\[1\]](#)[\[2\]](#)**

- Apparatus Setup: All glassware must be rigorously flame-dried or oven-dried and assembled while hot under a positive pressure of dry nitrogen or argon to ensure anhydrous conditions.

[5][6] Equip a three-necked flask with a stirrer, a reflux condenser topped with a drying tube or inert gas inlet, and a dropping funnel.

- Initiation: Place magnesium turnings (2.2 equivalents) in the flask. Add a small volume of anhydrous diethyl ether, just enough to cover the magnesium. A single crystal of iodine can be added to help initiate the reaction.[5][7]
- Grignard Formation: Prepare a solution of freshly distilled allyl bromide (2.2 equivalents) in anhydrous diethyl ether in the dropping funnel. Add a small portion of this solution to the magnesium suspension. The reaction should begin shortly, indicated by bubbling and a slight turbidity. If the reaction does not start, gentle warming may be applied.
- Addition: Once the reaction has initiated, add the remaining allyl bromide solution dropwise at a rate that maintains a gentle reflux.[6] The slow addition is crucial to control the exothermic reaction and minimize the formation of 1,5-hexadiene, a common side product.[1][8]
- Completion: After the addition is complete, continue to stir the mixture and reflux gently for an additional 30-60 minutes to ensure all the magnesium has reacted.[6] The resulting gray-brown solution is the allylmagnesium bromide reagent. Cool the solution to room temperature.

Part 2: Synthesis of **Diallyldiphenylsilane**[2]

- Reactant Addition: Cool the freshly prepared Grignard reagent solution in an ice-water bath (0 °C). Prepare a solution of dichlorodiphenylsilane (1.0 equivalent) in anhydrous diethyl ether and add it to the dropping funnel.
- Reaction: Add the dichlorodiphenylsilane solution dropwise to the stirred, cooled Grignard reagent. A vigorous reaction will occur. Maintain the internal temperature below 10 °C throughout the addition to control the exotherm.
- Stirring: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 1-2 hours to ensure the reaction goes to completion.
- Quenching: Cool the reaction mixture again in an ice bath to 0-5 °C. Slowly and carefully add a saturated aqueous solution of ammonium chloride (NH₄Cl) with vigorous stirring to quench

the excess Grignard reagent and hydrolyze the magnesium salts.[\[2\]](#)

- Workup: Transfer the mixture to a separatory funnel. The precipitated magnesium salts should dissolve in the aqueous layer. Separate the organic (ether) layer.
- Extraction: Extract the aqueous layer with two additional portions of diethyl ether to recover any dissolved product.[\[6\]](#)
- Washing and Drying: Combine all the organic extracts and wash them with brine. Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent. Remove the diethyl ether solvent using a rotary evaporator. The crude product can then be purified by vacuum distillation to yield **diallyldiphenylsilane** as a colorless oil.[\[2\]](#)

Safety and Handling Precautions

- Inert Atmosphere: Grignard reagents are highly reactive and sensitive to moisture and atmospheric oxygen. The entire procedure must be conducted under a dry, inert atmosphere.[\[6\]](#)
- Exothermic Reactions: Both the formation of the Grignard reagent and its subsequent reaction with dichlorodiphenylsilane are highly exothermic. Proper cooling and controlled, slow addition of reagents are critical to manage the reaction temperature and prevent runaway reactions.[\[6\]](#)
- Reagent Handling:
 - Diethyl Ether: Diethyl ether is extremely flammable and volatile. All operations must be performed in a well-ventilated fume hood, away from any ignition sources.
 - Allyl Bromide: Allyl bromide is a lachrymator and is toxic. Handle with appropriate personal protective equipment (PPE), including gloves and safety goggles, in a fume hood.
 - Dichlorodiphenylsilane: This compound is corrosive and reacts with moisture to release HCl gas. Handle with appropriate PPE in a fume hood.

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